

A Comprehensive Technical Guide to the Discovery and Initial Characterization of Gallium-71

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Compound of Interest

Compound Name: Gallium-71

Cat. No.: B576915

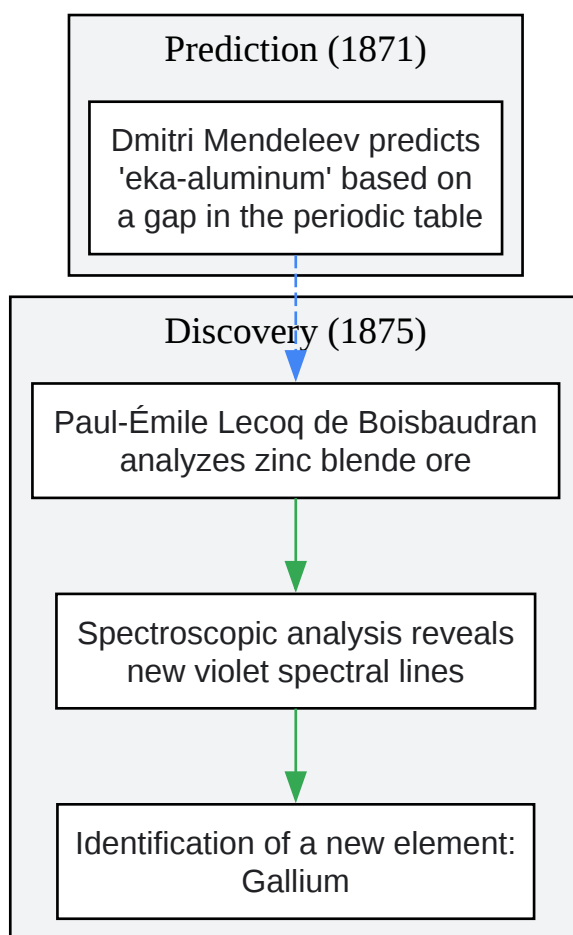
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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth overview of the discovery and fundamental characterization of the stable isotope **Gallium-71** (^{71}Ga). It details the historical context of its discovery, its key nuclear and physical properties, and the experimental methodologies employed for its characterization. The information is intended to serve as a foundational resource for professionals in research, science, and drug development who are interested in the applications of gallium isotopes.

Discovery of Gallium

The existence of the element gallium was first predicted by Dmitri Mendeleev in 1871, who named it "eka-aluminum" based on a gap in his periodic table below aluminum.^{[1][2]} He also forecast some of its properties, which were later confirmed.^[1] The formal discovery was made in Paris in 1875 by the French chemist Paul-Émile Lecoq de Boisbaudran.^{[1][2][3]} Through spectroscopic analysis of a zinc blende ore (ZnS) sample, he observed new violet spectral lines that did not correspond to any known element, indicating the presence of a new metal.^{[1][2]} The element was named Gallium, derived from the Latin "Gallia," in honor of de Boisbaudran's native France.^[1] Natural gallium is a mixture of two stable isotopes: ^{69}Ga and ^{71}Ga .^{[1][4]}



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A workflow diagram illustrating the prediction and discovery of Gallium.

Initial Characterization and Properties of Gallium-71

Gallium-71 is one of two stable, naturally occurring isotopes of gallium, the other being Gallium-69.[4][5] It is a non-radioactive isotope.[1] The initial characterization, along with subsequent, more precise measurements, has established a detailed profile of its nuclear and physical properties.

Gallium-71 constitutes approximately 39.9% of natural gallium.[3][4] It has an atomic number of 31 and a mass number of 71, meaning its nucleus contains 31 protons and 40 neutrons.[6] Key properties are summarized in the tables below.

Table 1: General Properties of **Gallium-71**

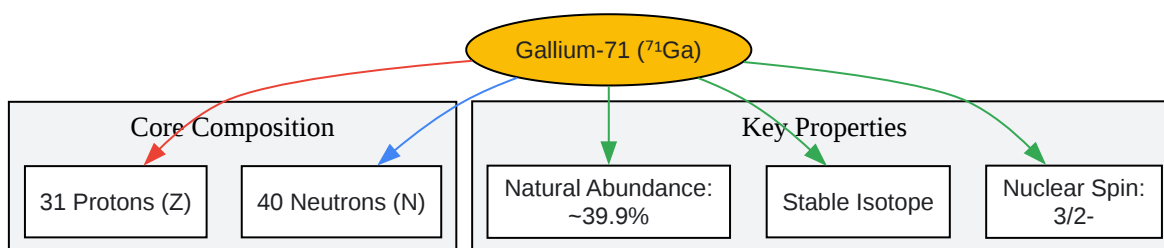
Property	Value	Reference
Natural Abundance	39.892(50)%	[6][7]
Atomic Mass	70.924703(6) u	[7]
Isotopic Mass	70.9247013 Da	[6]
Stability	Stable	[6][7]

| Parent Nuclides | ^{71}Ge , ^{71}Zn |[7][8] |

Table 2: Nuclear Properties of **Gallium-71**

Property	Value	Reference
Mass Excess	-70.1387 MeV	[7]
Binding Energy per Nucleus	618.94947539 MeV	[7]
Binding Energy per Nucleon	8.71759824 MeV	[7]
Nuclear Spin and Parity	3/2-	[7][8]
Magnetic Dipole Moment (μN)	+2.56033(9)	[7]

| Charge Radius | 4.0118(18) fm |[7] |



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Core composition and key properties of the **Gallium-71** isotope.

Gallium-71 is an NMR-active nucleus, which has made Nuclear Magnetic Resonance (NMR) spectroscopy a critical tool for its characterization, particularly in the solid state. As a quadrupolar nucleus (spin $I = 3/2$), its NMR signals are sensitive to the local electronic environment.

Table 3: NMR Properties of **Gallium-71**

Property	Value	Reference
Spin (I)	3/2	[7][9]
Gyromagnetic Ratio (γ)	$8.1812 \times 10^7 \text{ rad T}^{-1} \text{ s}^{-1}$	[7]
Quadrupole Moment (Q)	+0.107(1) barn	[7]
Resonance Frequency (ν_0)	13.0208 MHz at 1 T	[7]

| Relative Sensitivity (vs ^1H) | 0.14300 [[7] |

Experimental Protocols for Characterization

The characterization of ^{71}Ga relies on a range of analytical techniques, from the historical spectroscopic methods used in its discovery to modern nuclear resonance techniques.

The initial discovery of gallium was based on atomic emission spectroscopy. While the exact instrumentation of Lecoq de Boisbaudran is a matter of historical record, the fundamental principles of the experimental protocol can be outlined.

Methodology:

- **Sample Preparation:** A sample of zinc blende (sphalerite, ZnS) was obtained.[2]
- **Excitation:** The sample was subjected to an energy source (such as an electric spark or high-temperature flame) to excite the atoms of the elements within it. This process causes electrons to move to higher energy orbitals.
- **Emission and Dispersion:** As the excited electrons relax to their ground state, they emit photons of light at specific, characteristic wavelengths. This emitted light was passed through

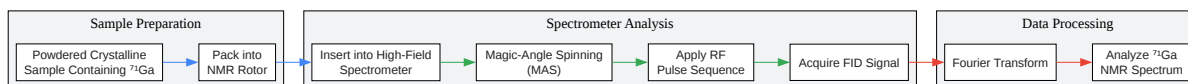
a prism, which dispersed it into its constituent wavelengths, creating an emission spectrum.

- Detection: The resulting spectrum, consisting of a series of colored lines, was observed. De Boisbaudran identified new, distinct violet lines that had not been previously documented for any known element.^[2] This unique spectral signature confirmed the presence of a new element.

Modern characterization of ^{71}Ga in materials science heavily relies on solid-state NMR. This technique provides detailed information about the local coordination environment, chemical bonding, and structural disorder.

Methodology:

- Sample Preparation: A powdered crystalline sample containing gallium is packed into an NMR rotor (typically made of zirconia).
- Instrumentation: The rotor is placed inside a high-field NMR spectrometer. For quadrupolar nuclei like ^{71}Ga , high magnetic fields (e.g., 9.4 T or higher) are advantageous.^[10]
- Magic-Angle Spinning (MAS): To reduce anisotropic broadening effects common in solid-state NMR and obtain higher resolution spectra, the sample is spun at a high speed (several kilohertz) at the "magic angle" of 54.74° with respect to the main magnetic field.^[11]
- RF Pulse Sequence: A specific sequence of radiofrequency (RF) pulses is applied to the sample to excite the ^{71}Ga nuclei. Techniques such as satellite transition (ST) spectroscopy or rotor-assisted population transfer (RAPT) can be used to enhance the signal.^{[10][12]}
- Signal Acquisition and Processing: The time-domain signal (Free Induction Decay, FID) from the precessing nuclei is detected. A Fourier transform is then applied to the FID to convert it into the frequency-domain NMR spectrum.
- Data Analysis: The resulting spectrum is analyzed. The isotropic chemical shift provides information about the coordination number of the gallium atoms (e.g., tetrahedral vs. octahedral sites), while the quadrupolar coupling constant is related to the distortion of the local gallium environment.^{[10][13]}



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A simplified workflow for solid-state NMR characterization of **Gallium-71**.

Applications in Research and Development

The stable isotope **Gallium-71** has several specialized applications in scientific research:

- **Solar Neutrino Detection:** ^{71}Ga is used in large-scale detectors for studying solar neutrinos. [5][6] Neutrino interactions with ^{71}Ga nuclei can transform them into the radioactive isotope Germanium-71 (^{71}Ge), which can then be detected.[14][15] This process is crucial for experiments like SAGE and GALLEX that investigate the properties of neutrinos.[16]
- **NMR Studies:** As an NMR-active nucleus, ^{71}Ga serves as a sensitive probe in materials science for characterizing gallium-containing compounds such as semiconductors and catalysts.[5][17]
- **Radionuclide Production:** While ^{71}Ga itself is stable, it can be used in the production of other radioisotopes.[5][6]

This guide provides a foundational understanding of **Gallium-71**, from its historical discovery to its modern characterization. The detailed data and experimental outlines serve as a valuable resource for scientists and researchers leveraging this important isotope in their work.

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References

- 1. Gallium | History, Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
- 2. Gallium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 3. Gallium - Wikipedia [en.wikipedia.org]
- 4. Isotopes of gallium - Wikipedia [en.wikipedia.org]
- 5. buyisotope.com [buyisotope.com]
- 6. buyisotope.com [buyisotope.com]
- 7. Gallium-71 - isotopic data and properties [chemlin.org]
- 8. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 9. Gallium-69 and gallium-71 NMR references [pascal-man.com]
- 10. Solid-state NMR characterization of ^{69}Ga and ^{71}Ga in crystalline solids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. grandinetti.org [grandinetti.org]
- 12. semanticscholar.org [semanticscholar.org]
- 13. researchgate.net [researchgate.net]
- 14. Germanium isotope really does have an 11-day half-life | Lawrence Livermore National Laboratory [llnl.gov]
- 15. Results from the Soviet-American gallium experiment [electronic resource]. in SearchWorks catalog [searchworks.stanford.edu]
- 16. arxiv.org [arxiv.org]
- 17. tracesciences.com [tracesciences.com]
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